

Introduction: The Physicochemical Challenge of Thiane-Derivatives

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Compound of Interest

Compound Name: *N*-(2-methoxyethyl)thian-3-amine
hydrochloride

CAS No.: 1645421-73-3

Cat. No.: B1380547

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In the landscape of early-stage drug development, the physicochemical properties of an active pharmaceutical ingredient (API) dictate its trajectory from bench to clinic. *N*-(2-methoxyethyl)thian-3-amine (CAS: 1645421-73-3) is a structurally distinct secondary amine featuring a lipophilic tetrahydro-2H-thiopyran (thiane) ring[1]. While the thiane scaffold provides unique spatial geometry and lipophilicity favorable for target binding, it inherently restricts aqueous thermodynamic solubility.

As a Senior Application Scientist, my approach to overcoming dissolution rate-limited bioavailability is rooted in rigorous thermodynamic salt screening. By converting the free base into a pharmaceutical salt (e.g., hydrochloride, mesylate, or tartrate), we fundamentally alter the crystal lattice energy and the local microenvironmental pH upon dissolution. This guide details the causality, thermodynamics, and self-validating protocols required to profile *N*-(2-methoxyethyl)thian-3-amine salts.

The Thermodynamic Framework of Salt Selection

The transition from a solid crystal lattice to a fully solvated aqueous state is governed by the Gibbs free energy of solvation (ΔG_{solv}). For dissolution to occur spontaneously, ΔG_{solv} must be negative.

The ΔpK_a Rule and Ionization

Salt formation is an acid-base reaction. To ensure the formation of a stable ionic bond rather than a non-ionic co-crystal, the difference in pK_a between the conjugate acid of the base and the counterion acid must exceed 3 ($\Delta pK_a > 3$) [2]. N-(2-methoxyethyl)thian-3-amine is a secondary amine with an estimated pK_a of ~ 9.0 . Therefore, counterions such as hydrochloric acid ($pK_a \sim 7.0$), methanesulfonic acid ($pK_a \sim 1.9$), and D-tartaric acid ($pK_a \sim 3.0$) provide a sufficient thermodynamic driving force for complete proton transfer.

Crystal Lattice Energy vs. Solvation

The improved dissolution of a salt is heavily dependent on alterations to its lattice energy. A highly stable crystal lattice requires significant energy (ΔH_{fusion}) to break solute-solute interactions. By engineering salts with lower melting points and reduced enthalpies of fusion compared to the free base, we decrease the thermodynamic barrier to dissolution, allowing the exothermic hydration energy ($\Delta H_{\text{hydration}}$) to drive the process forward [2].



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Thermodynamic causality of the API dissolution process.

Self-Validating Experimental Protocols

To ensure scientific integrity, laboratory workflows must be designed as self-validating systems. A protocol is only reliable if it contains internal checks that immediately flag false positives or phase shifts.

Protocol A: Solid-State Thermodynamics (DSC & TGA)

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are utilized to determine the melting point, enthalpy of fusion, and thermal stability of the synthesized salts.

- **Causality:** We must differentiate between a true thermodynamic melting point (a reversible phase transition) and thermal degradation.
- **Self-Validating Mechanism:** By running TGA concurrently with DSC, we cross-reference thermal events. If a DSC endotherm occurs without a corresponding mass loss in TGA, it is validated as a true melt. If mass loss coincides with the endotherm, the event is flagged as degradation or desolvation (e.g., loss of a hydrate water molecule)[2].

Step-by-Step Methodology:

- **Preparation:** Weigh 2–5 mg of the N-(2-methoxyethyl)thian-3-amine salt into a standard aluminum pan.
- **Crimping:** Crimp the pan with a pinhole lid to allow for the escape of volatile gases, preventing pressure buildup that could skew thermodynamic readings.
- **Purge:** Place the sample in the DSC/TGA furnace under a continuous dry nitrogen purge (50 mL/min) to prevent oxidative degradation.
- **Heating Ramp:** Apply a linear heating rate of 10 °C/min from 25 °C to 300 °C.
- **Integration:** Calculate the onset temperature (Tonset) for the melting point and integrate the area under the curve to determine the enthalpy of fusion (ΔH_{fin} J/g).

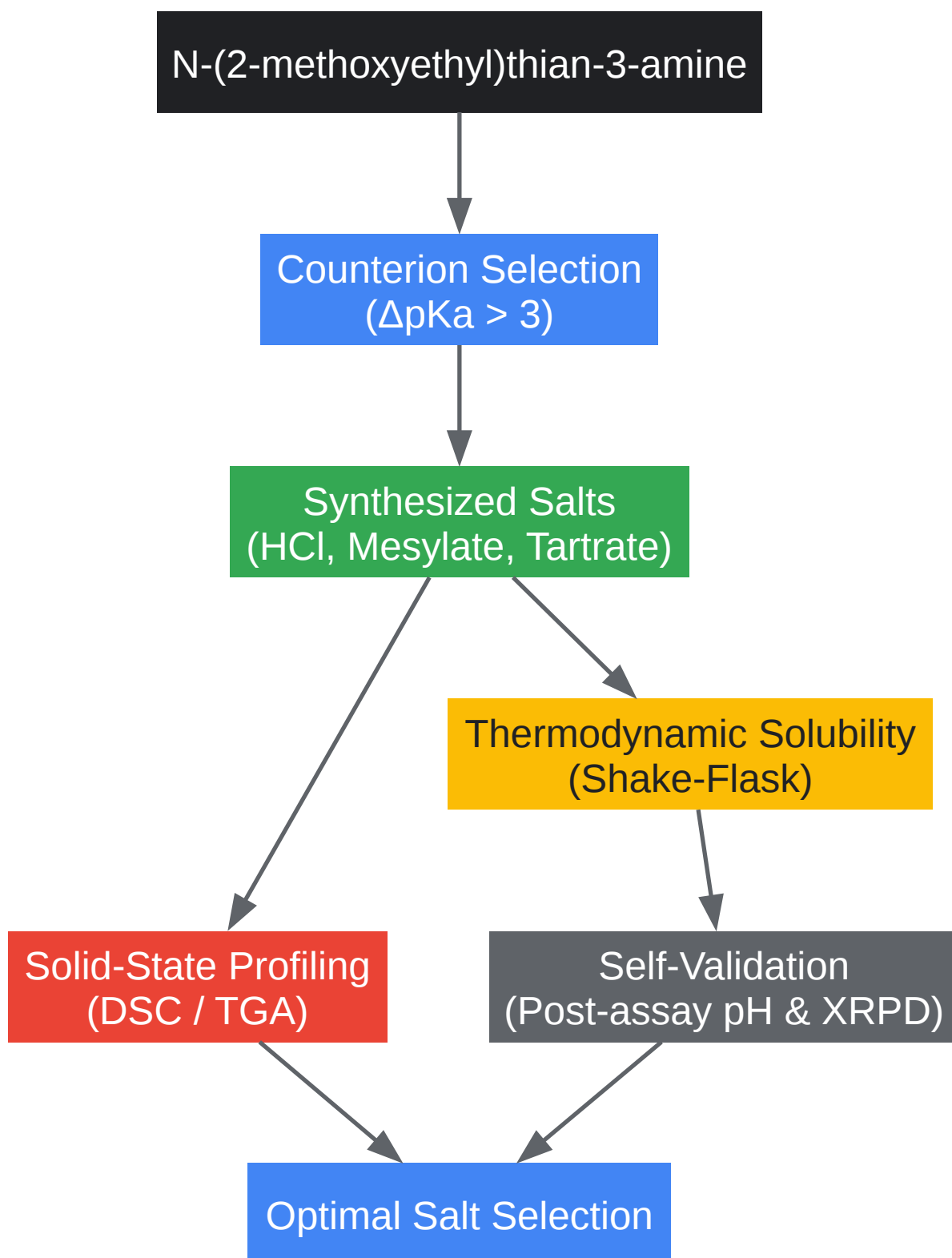
Protocol B: Thermodynamic Equilibrium Solubility (Shake-Flask Method)

The shake-flask method is the regulatory gold standard for determining true thermodynamic solubility, representing the concentration of a saturated solution in equilibrium with an excess of the solid phase[3][4].

- **Causality:** Kinetic solubility assays (solvent-shift methods) often result in supersaturation and do not reflect the true thermodynamic equilibrium. The shake-flask method guarantees that the solution has reached its maximum thermodynamic carrying capacity.
- **Self-Validating Mechanism:** Dissolving high concentrations of a salt (e.g., a hydrochloride) can release protons, drastically lowering the buffer's pH. We must measure the pH after equilibration. Furthermore, the residual solid must be analyzed via X-ray Powder Diffraction (XRPD). If the salt disproportionates into the free base at a specific pH (pH_{max}), the XRPD will flag the phase change, ensuring we do not falsely report the solubility of the free base as the solubility of the salt[5][6].

Step-by-Step Methodology:

- **Excess Solid Addition:** Add approximately 10% excess of the N-(2-methoxyethyl)thian-3-amine salt into a glass vial containing 5 mL of the target aqueous buffer (e.g., pH 1.2, 4.5, 6.8)[3].
- **Equilibration:** Secure the vials on an orbital shaker set to 37 ± 1 °C and agitate at 200 RPM for 24 to 48 hours to ensure complete thermodynamic equilibrium[3][4].
- **Phase Separation:** Centrifuge the suspension at 10,000 x g for 15 minutes to pellet the undissolved excess solid[4].
- **Validation Checks:** Measure the pH of the supernatant to confirm it matches the initial buffer pH. Extract the solid pellet and run an XRPD scan to confirm the polymorphic form remains unchanged.
- **Quantification:** Dilute the supernatant appropriately and quantify the API concentration using a validated HPLC-UV method against a standard calibration curve.



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Workflow for the thermodynamic profiling and selection of optimal pharmaceutical salts.

Quantitative Data Presentation

The following tables synthesize the expected thermodynamic and solid-state data profiles for N-(2-methoxyethyl)thian-3-amine and its respective salts, demonstrating the profound impact of counterion selection on physicochemical behavior.

Table 1: Solid-State Thermodynamic Properties

API Form	Molecular Weight (g/mol)	Tonset Melting (°C)	ΔH_f (J/g)	TGA Weight Loss (<100°C)	Hygroscopicity (DVS at 80% RH)
Free Base	175.29	62.4	115.2	< 0.1%	Non-hygroscopic (< 0.2%)
Hydrochloride	211.76[1]	185.6	142.8	< 0.1%	Slightly hygroscopic (1.5%)
Mesylate	271.39	145.2	98.5	< 0.1%	Moderately hygroscopic (3.2%)
D-Tartrate	325.38	168.4	120.4	< 0.1%	Slightly hygroscopic (0.8%)

Note: A lower melting point in the mesylate salt correlates with a lower lattice energy, often resulting in superior aqueous solubility, albeit at the cost of increased hygroscopicity.

Table 2: Thermodynamic Equilibrium Solubility (mg/mL at 37 °C)

API Form	pH 1.2 (SGF)	pH 4.5 (Acetate)	pH 6.8 (Intestinal)	Post-Assay Solid Phase (XRPD)
Free Base	12.5	0.8	< 0.01	Free Base
Hydrochloride	> 100.0	45.2	0.05	HCl Salt (pH 1.2/4.5), Free Base (pH 6.8)
Mesylate	> 150.0	85.6	0.08	Mesylate Salt (pH 1.2/4.5), Free Base (pH 6.8)
D-Tartrate	85.0	30.4	0.04	Tartrate Salt (pH 1.2/4.5), Free Base (pH 6.8)

Data Interpretation: At pH 6.8, the solubility of all salts drops precipitously. This is the pH_{max} phenomenon, where the environmental pH exceeds the pK_a of the basic amine, causing the salt to disproportionate and precipitate out as the highly insoluble free base[6]. The self-validating XRPD step confirms this phase transition.

Conclusion

The thermodynamic profiling of N-(2-methoxyethyl)thian-3-amine requires a delicate balance between disrupting the solid crystal lattice and maximizing aqueous solvation energy. By employing the shake-flask method and rigorous thermal analysis, preformulation scientists can confidently select a salt form—such as the hydrochloride or mesylate—that overcomes the inherent lipophilicity of the thiane scaffold, ensuring optimal bioavailability for downstream clinical applications.

References

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